

# Safety and handling precautions for [1,1'-Binaphthalen]-2-ol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **[1,1'-Binaphthalen]-2-ol**

Cat. No.: **B3033041**

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An In-Depth Technical Guide to the Safe Handling of **[1,1'-Binaphthalen]-2-ol (BINOL)**

## Introduction: The Duality of BINOL in Modern Chemistry

**[1,1'-Binaphthalen]-2-ol**, commonly known as BINOL, is a cornerstone of modern asymmetric synthesis.<sup>[1]</sup> Its unique structural feature is axial chirality, which arises from restricted rotation around the C-C single bond connecting the two naphthyl rings. This chirality makes BINOL and its derivatives highly effective ligands in a vast array of catalytic reactions, enabling the stereoselective synthesis of complex molecules, including pharmaceuticals and fine chemicals.

[1]

However, the same chemical properties that make BINOL an invaluable tool for chemists also necessitate a thorough understanding of its potential hazards. As a fine chemical solid, it presents risks of irritation and toxicity if not handled with appropriate care. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the safety and handling precautions for BINOL. It moves beyond mere procedural steps to explain the causality behind each recommendation, ensuring a culture of safety and scientific integrity in the laboratory.

## Hazard Identification and Classification

Understanding the intrinsic hazards of a chemical is the foundation of safe handling. **[1,1'-Binaphthalen]-2-ol** is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary risks are associated with ingestion and contact with eyes, skin, and the respiratory system.[2][3]

## GHS Hazard Profile

The following table summarizes the GHS classification for **[1,1'-Binaphthalen]-2-ol**, which dictates the required precautionary measures.

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	3	H301: Toxic if swallowed	
Skin Irritation	2	H315: Causes skin irritation	
Eye Irritation	2A	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	
Data sourced from multiple safety data sheets.[2][3]			

Signal Word: Danger[2][3]

The "Skull and Crossbones" pictogram immediately alerts users to the acute oral toxicity, signifying that even small amounts can be harmful if ingested.[2][4] The "Exclamation Mark" warns of the significant irritant properties to the skin, eyes, and respiratory tract.[5]

## Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

The hierarchy of controls prioritizes eliminating hazards at their source. When this is not possible, engineering controls and PPE are employed to create a safe working environment.

## Engineering Controls: The First Line of Defense

The primary engineering control for handling solid **[1,1'-Binaphthalen]-2-ol** is a certified chemical fume hood.<sup>[6][7]</sup> This is critical for two reasons:

- Containment of Aerosols: Weighing and transferring the fine powder can generate airborne dust. A fume hood provides adequate ventilation and containment, preventing inhalation of these particles which can cause respiratory irritation.<sup>[3][8]</sup>
- Vapor Control: Although BINOL is a solid with low vapor pressure at room temperature, working in a fume hood is a best practice for handling any potentially hazardous chemical.

Additionally, an emergency eyewash station and safety shower must be readily accessible in the immediate work area.<sup>[9]</sup> This allows for rapid decontamination in the event of accidental contact.

## Personal Protective Equipment (PPE): The Final Barrier

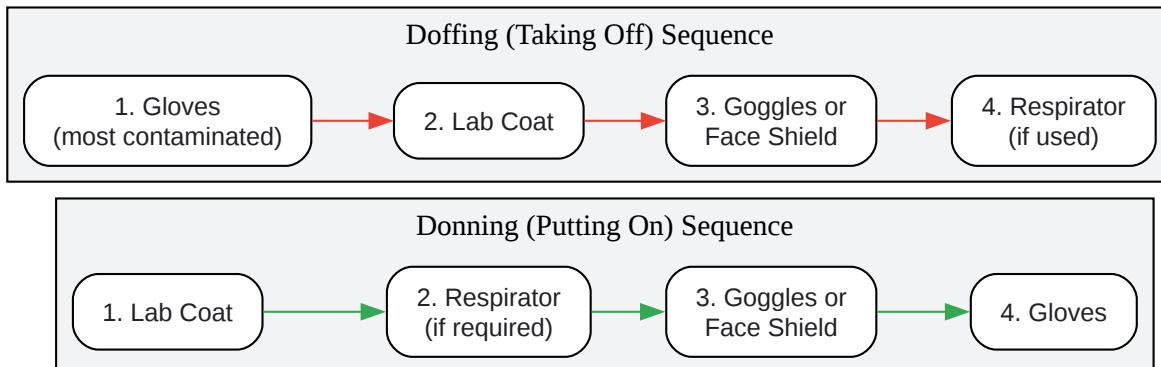
PPE is essential to protect the user from direct chemical exposure. The selection of appropriate PPE should be based on a thorough risk assessment of the specific procedure being performed.<sup>[10]</sup>

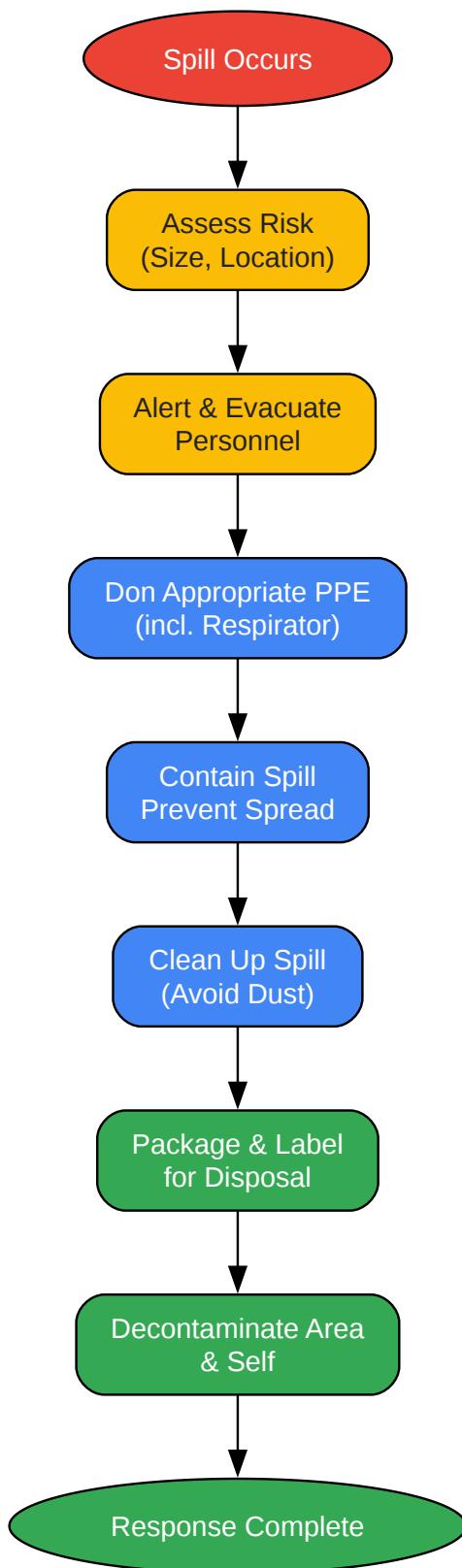
- Eye and Face Protection: Wear chemical safety goggles that provide a seal around the eyes. <sup>[3]</sup> For procedures with a higher risk of splashing, such as when making solutions, a face shield should be worn in addition to goggles.<sup>[5]</sup>
- Skin Protection:
  - Gloves: Chemical-resistant gloves are mandatory. Nitrile gloves are a suitable choice for protection against incidental contact with solid BINOL.<sup>[10]</sup> Always inspect gloves for tears or holes before use and practice proper glove removal techniques to avoid contaminating your hands.
  - Lab Coat: A standard laboratory coat should be worn to protect street clothes and prevent skin exposure.<sup>[10]</sup> Ensure the coat is fully buttoned.

- Respiratory Protection: For tasks that may generate significant dust, such as weighing large quantities or cleaning up spills, a NIOSH-approved respirator is recommended. A filtering facepiece respirator (e.g., N95) or a respirator with P2 cartridges is appropriate for particulates.[\[3\]](#)[\[5\]](#)

## Protocol: Donning and Doffing PPE

The sequence of putting on and taking off PPE is crucial to prevent cross-contamination.[\[10\]](#)





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## References

- 1. 1,1'-Bi-2-naphthol - Wikipedia [en.wikipedia.org]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. fishersci.com [fishersci.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. (R)-(+)-1,1'-Bi(2-naphthol) 99 18531-94-7 [sigmaaldrich.com]
- 6. lobachemie.com [lobachemie.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. carlroth.com [carlroth.com]
- 9. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 10. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- To cite this document: BenchChem. [Safety and handling precautions for [1,1'-Binaphthalen]-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3033041#safety-and-handling-precautions-for-1-1-binaphthalen-2-ol>

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